The Critical Role of the Menin-MLL Interaction in Leukemogenesis: A Technical Guide

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Compound of Interest

Compound Name: *(1s,4s)-Menin-MLL inhibitor-23*

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Abstract

Chromosomal rearrangements involving the Mixed Lineage Leukemia (MLL) gene are hallmarks of aggressive acute leukemias with poor prognoses. The resulting MLL fusion proteins drive oncogenesis by aberrantly activating the transcription of key target genes, most notably the HOXA9 and MEIS1 homeobox genes. A critical dependency for the leukemogenic activity of MLL fusion proteins is their interaction with the nuclear protein menin, the product of the MEN1 tumor suppressor gene. This technical guide provides an in-depth exploration of the menin-MLL interaction as a central mechanism in leukemogenesis, detailing the underlying signaling pathways, summarizing key quantitative data, providing established experimental protocols to study this interaction, and visualizing these complex relationships through diagrams.

The Menin-MLL Signaling Axis in Leukemia

Menin acts as a crucial scaffold protein, connecting MLL and MLL fusion proteins to the chromatin machinery, thereby enabling the pathogenic gene expression program that underlies MLL-rearranged leukemias.[1][2] In a normal physiological context, menin is part of a complex

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that regulates gene expression. However, in the context of MLL-rearranged leukemia, this interaction is hijacked by the MLL fusion oncoprotein.

The N-terminus of MLL, which is retained in all MLL fusion proteins, mediates the direct interaction with menin.[1] This interaction is essential for the recruitment of the MLL fusion protein to its target gene promoters, including the HOXA9 and MEIS1 loci.[1][3] The menin-MLL complex further recruits other essential co-factors, such as Lens Epithelium-Derived Growth Factor (LEDGF), which tethers the complex to chromatin.[4][5][6] This multi-protein complex then promotes the trimethylation of histone H3 at lysine 4 (H3K4me3), an epigenetic mark associated with active gene transcription.[7][8]

The constitutive activation of downstream targets like HOXA9 and MEIS1 by the menin-MLL fusion protein complex leads to a blockage in hematopoietic differentiation and enhanced cell proliferation, the cellular hallmarks of leukemia.[1][3] The indispensable nature of the menin-MLL interaction for the oncogenic activity of MLL fusions has made it a prime target for therapeutic intervention.[1][9] Small molecule inhibitors that disrupt this protein-protein interaction have shown significant promise in preclinical and clinical studies by evicting the MLL fusion protein from chromatin, downregulating its target genes, and inducing differentiation of leukemic cells.[3][7]

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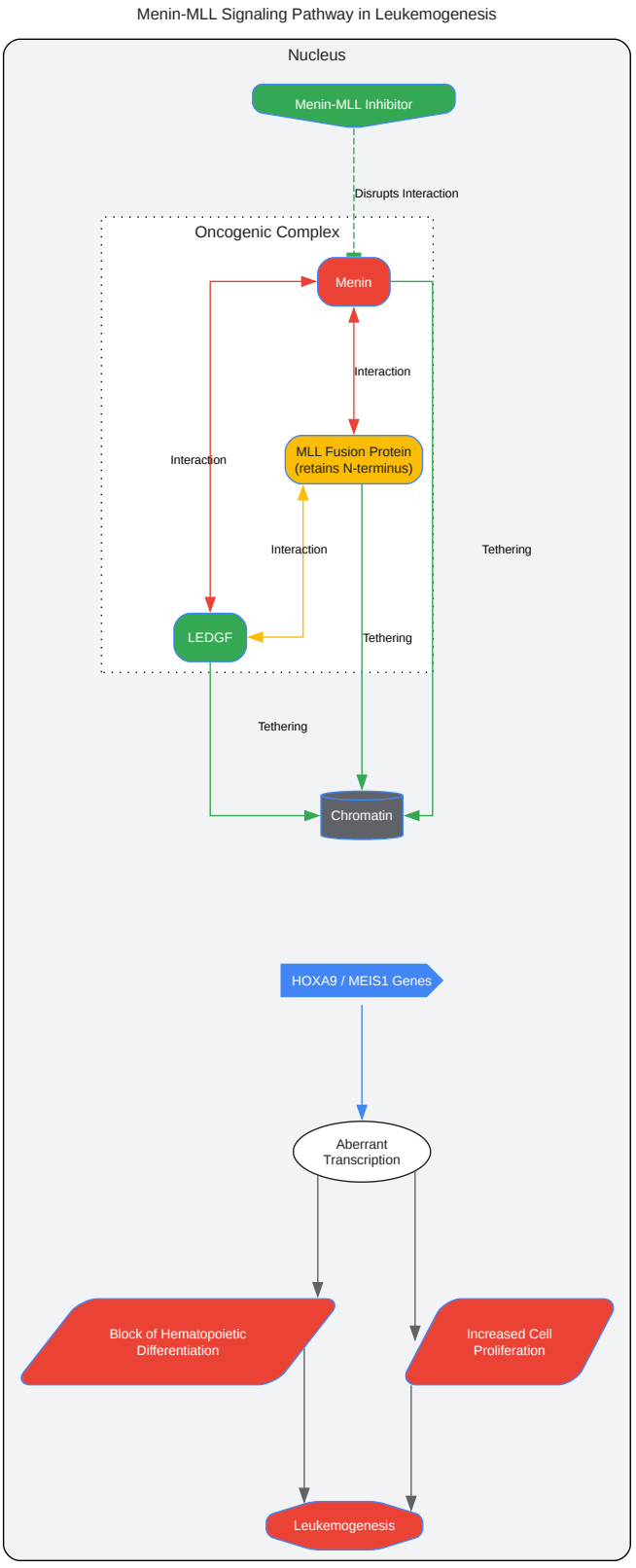

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Caption: Menin-MLL signaling in leukemia.

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Quantitative Data on Menin-MLL Interaction and Inhibition

The development of small molecule inhibitors targeting the menin-MLL interaction has generated a substantial amount of quantitative data, primarily focusing on binding affinities and cellular potencies. This information is crucial for the rational design of more effective therapeutics.

Table 1: Binding Affinities of MLL Peptides to Menin

MLL Fragment	Binding Affinity (Kd)	Method	Reference
MLL1-60	9.8 nM	ITC	[10]
MLL4-46	6.8 nM	ITC	[10]
MBM1 (MLL4-15)	53 nM	FP	[11]
MBM2 (MLL23-40)	1.4 µM	FP	[11]

ITC: Isothermal Titration Calorimetry; FP: Fluorescence Polarization

Table 2: In Vitro Activity of Selected Menin-MLL Inhibitors

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Compound	IC50 (Menin-MLL Interaction)	Cell Line	GI50 (Cell Growth Inhibition)	Reference
MI-2	446 nM	MLL-AF9 transformed BMCs	Not Reported	[11]
MI-2-2	46 nM	MLL-AF9 transformed BMCs	Not Reported	[11]
MI-463	15.3 nM	MV-4-11	Not Reported	[7]
MI-503	14.7 nM	MV-4-11	Not Reported	[7]
MIV-6	67 nM	MLL-AF9 transformed BMCs	1.1 µM	
MIV-6R	56 nM	Not Reported	Not Reported	
MI-1481	3.6 nM	MOLM13, MV-4-11	Not Reported	[7]
M-89	Not Reported	MV-4-11, MOLM-13	25 nM, 54 nM	[7]
VTP50469	Low nM range	MOLM13, RS4;11	Low nM range	
KO-539	Not Reported	Not Reported	Not Reported	[7]
MI-3454	0.51 nM	MV-4-11, MOLM13	7-27 nM	[7]

IC50: Half-maximal inhibitory concentration; GI50: Half-maximal growth inhibition; BMCs: Bone Marrow Cells

Key Experimental Protocols

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Investigating the menin-MLL interaction and the efficacy of its inhibitors relies on a set of core biochemical and cell-based assays. Detailed protocols for three such fundamental techniques are provided below.

Co-Immunoprecipitation (Co-IP) to Detect Menin-MLL Interaction

This protocol describes the co-immunoprecipitation of menin and MLL fusion proteins from cell lysates to demonstrate their physical interaction.

Materials:

- Cell lysis buffer (e.g., RIPA buffer) with protease inhibitors
- Antibody against one of the proteins of interest (e.g., anti-menin or anti-FLAG for a tagged MLL fusion protein)
- Protein A/G magnetic beads
- Wash buffer (e.g., PBS with 0.1% Tween-20)
- Elution buffer (e.g., SDS-PAGE sample buffer)
- Western blot apparatus and reagents

Procedure:

- Cell Lysis: Harvest cells and lyse them in ice-cold lysis buffer containing protease inhibitors.
- Clarification: Centrifuge the lysate to pellet cell debris and collect the supernatant.
- Pre-clearing: Add protein A/G beads to the lysate and incubate to reduce non-specific binding.
- Immunoprecipitation: Add the primary antibody to the pre-cleared lysate and incubate to allow the formation of antigen-antibody complexes.
- Complex Capture: Add fresh protein A/G beads to capture the immune complexes.

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- Washing: Pellet the beads and wash them several times with wash buffer to remove non-specifically bound proteins.
- Elution: Resuspend the beads in elution buffer and boil to release the immunoprecipitated proteins.
- Analysis: Analyze the eluted proteins by Western blotting using an antibody against the other protein of interest.

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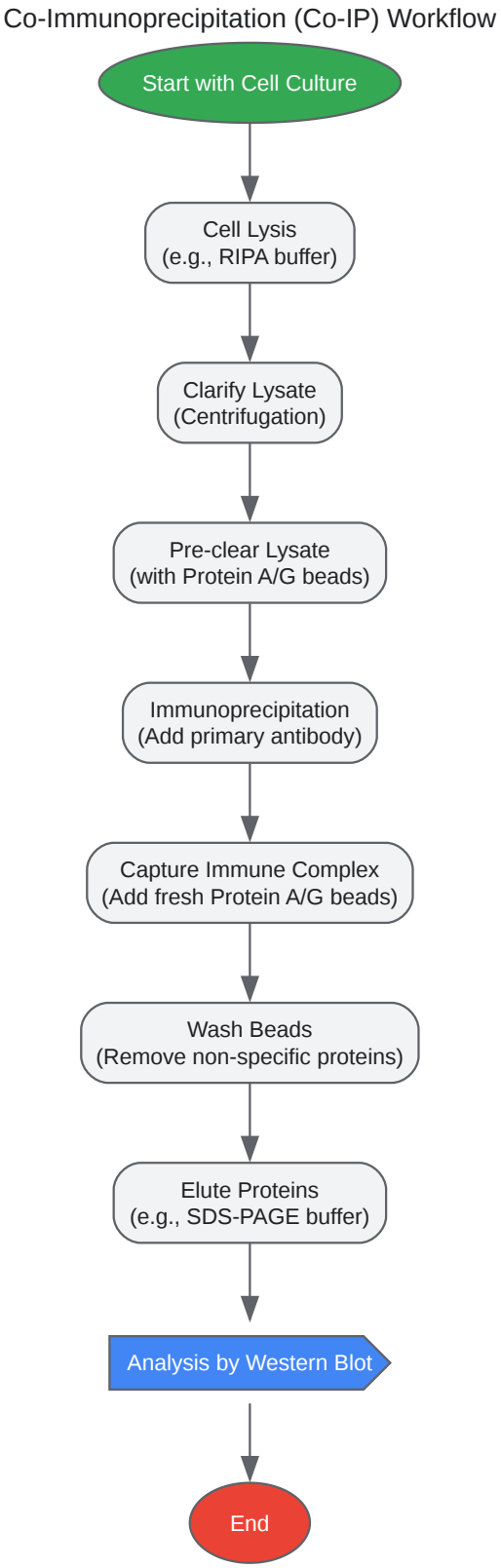

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Caption: Workflow for Co-Immunoprecipitation.

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Chromatin Immunoprecipitation (ChIP) to Assess Protein-DNA Binding

ChIP is used to determine the occupancy of menin and MLL fusion proteins at specific gene promoters, such as HOXA9.

Materials:

- Formaldehyde for cross-linking
- Glycine to quench cross-linking
- Cell lysis and nuclear lysis buffers
- Sonicator or micrococcal nuclease for chromatin shearing
- ChIP-grade antibody against the protein of interest (e.g., anti-menin, anti-MLL)
- Protein A/G magnetic beads
- Wash buffers of increasing stringency
- Elution buffer
- Proteinase K and RNase A
- DNA purification kit
- qPCR reagents

Procedure:

- Cross-linking: Treat cells with formaldehyde to cross-link proteins to DNA.
- Quenching: Add glycine to stop the cross-linking reaction.
- Cell Lysis and Chromatin Shearing: Lyse the cells and shear the chromatin into small fragments using sonication or enzymatic digestion.

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- Immunoprecipitation: Incubate the sheared chromatin with a specific antibody overnight.
- Complex Capture: Add protein A/G beads to pull down the antibody-chromatin complexes.
- Washing: Wash the beads to remove non-specifically bound chromatin.
- Elution and Reverse Cross-linking: Elute the chromatin from the beads and reverse the formaldehyde cross-links by heating.
- DNA Purification: Treat with RNase A and proteinase K, then purify the DNA.
- Analysis: Quantify the amount of immunoprecipitated DNA at specific gene loci using quantitative PCR (qPCR).

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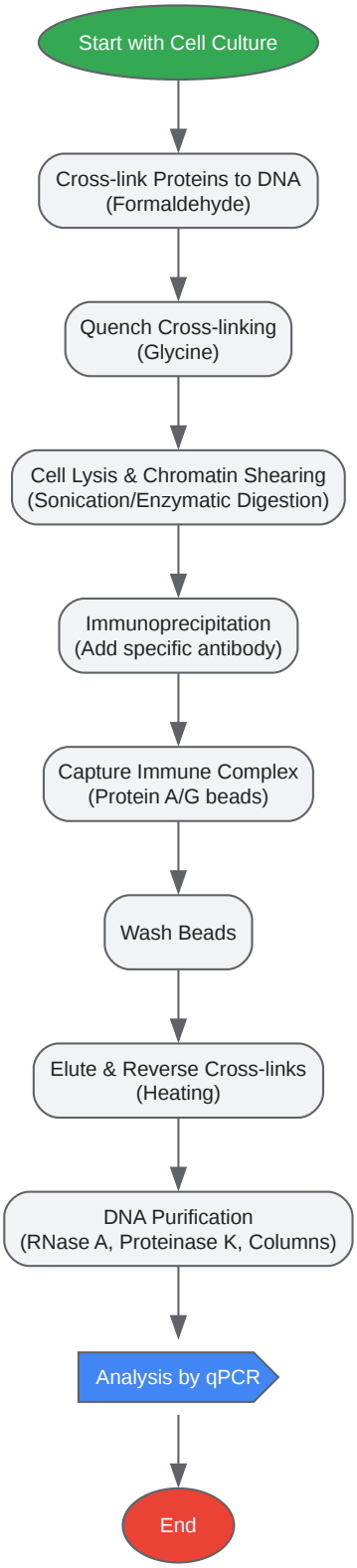
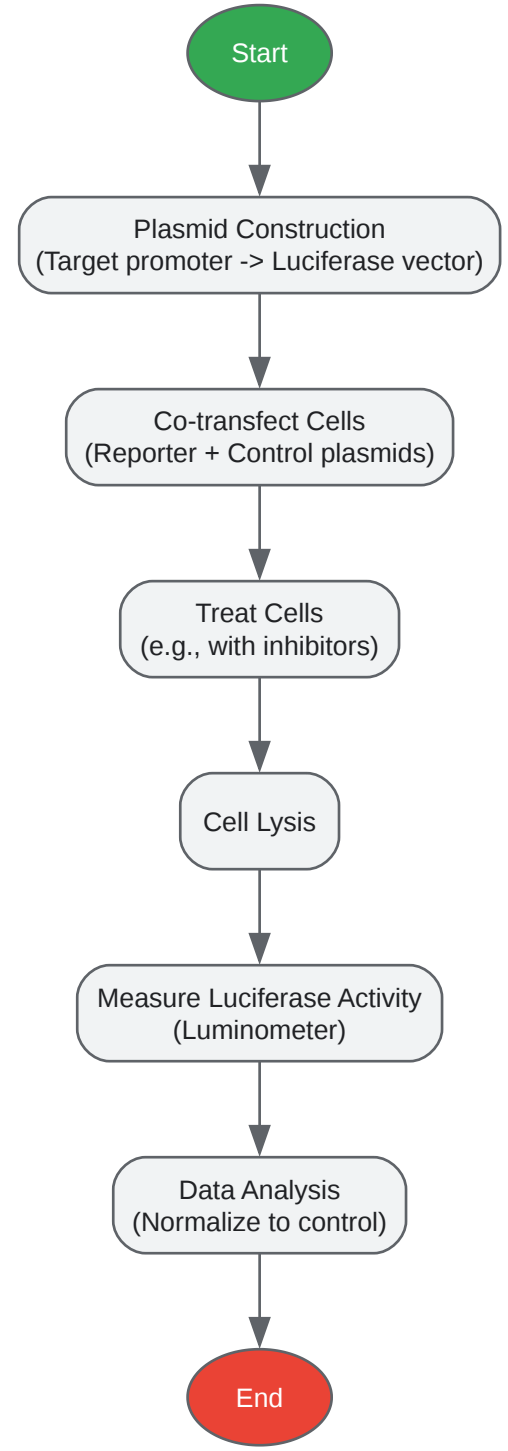
Chromatin Immunoprecipitation (ChIP) Workflow



Luciferase Reporter Assay Workflow



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